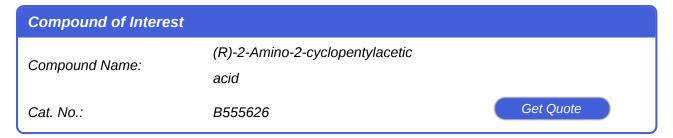


A Technical Guide to the Physical and Chemical Properties of Cyclopentylglycine Derivatives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical and chemical properties of cyclopentylglycine derivatives. These non-proteinogenic amino acids are crucial building blocks in medicinal chemistry and drug discovery, primarily due to the unique conformational constraints imposed by the cyclopentyl ring. Their applications range from modulating neurotransmitter systems to serving as scaffolds in novel therapeutics.[1][2] This document details their fundamental properties, analytical characterization methods, and synthesis workflows to support ongoing research and development.

Core Physical and Chemical Properties

Cyclopentylglycine exists as two main enantiomers, D- and L-cyclopentylglycine. Their physical and chemical properties are foundational for their application in synthesis and biological assays. The data presented below has been compiled from various chemical data repositories.

Table 1: Quantitative Physicochemical Data for Cyclopentylglycine Enantiomers



Property	D- Cyclopentylglycine	L- Cyclopentylglycine	Reference
CAS Number	2521-86-0	2521-84-8	[3][4]
Molecular Formula	C7H13NO2	C7H13NO2	[3][4][5]
Molecular Weight	143.18 g/mol	143.18 g/mol	[3][4][5]
Appearance	White to off-white powder/crystals	White to off-white powder/crystals	[6][7]
Boiling Point	276.56 °C at 760 mmHg (Predicted)	276.6 °C at 760 mmHg	[3][4]
Density	1.168 g/cm³ (Predicted)	1.167 g/cm³	[3][4]
рКа	Not specified	2.49 ± 0.10 (Predicted)	[3]
LogP	Not specified	1.28880	[3]
Solubility	Soluble in water.[7]	Soluble in water.[7]	_
Storage Temperature	2-8 °C	0 °C	[3][4]

Synthesis and Characterization Workflows

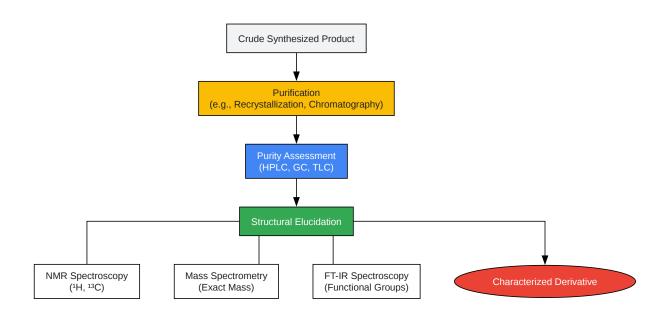
The synthesis and analysis of cyclopentylglycine derivatives follow a structured workflow, from initial reaction to final characterization, ensuring purity and structural integrity.

General Synthesis Workflow

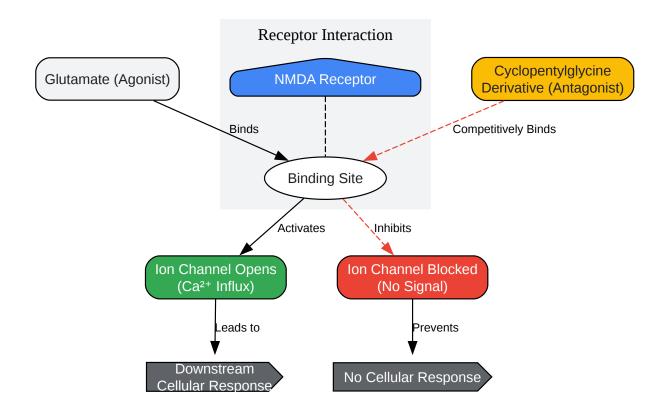
The synthesis of N-substituted glycine derivatives can be achieved through various methods, including green synthesis protocols that are environmentally friendly.[8] A typical workflow involves the reaction of an alkyl amine with a haloacetic acid followed by purification.











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